

Application Notes and Protocols for E-45658 in Kinase Assays

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Compound of Interest

Compound Name: ETP-45658

Cat. No.: B1671768

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Introduction

ETP-45658 is a potent, cell-permeable inhibitor of multiple kinases within the phosphoinositide 3-kinase (PI3K) signaling pathway. It demonstrates significant inhibitory activity against Class I PI3K isoforms, DNA-dependent protein kinase (DNA-PK), and the mammalian target of rapamycin (mTOR).[1] This compound has been utilized in cancer research to probe the PI3K/AKT/mTOR signaling cascade, a critical pathway often dysregulated in tumorigenesis.[2] [3] **ETP-45658** has been shown to induce apoptosis and cell cycle arrest in cancer cell lines, making it a valuable tool for studying the therapeutic potential of targeting this pathway.[2][3] These application notes provide detailed protocols for utilizing **ETP-45658** in biochemical kinase assays to determine its inhibitory potency and selectivity.

Quantitative Data Summary

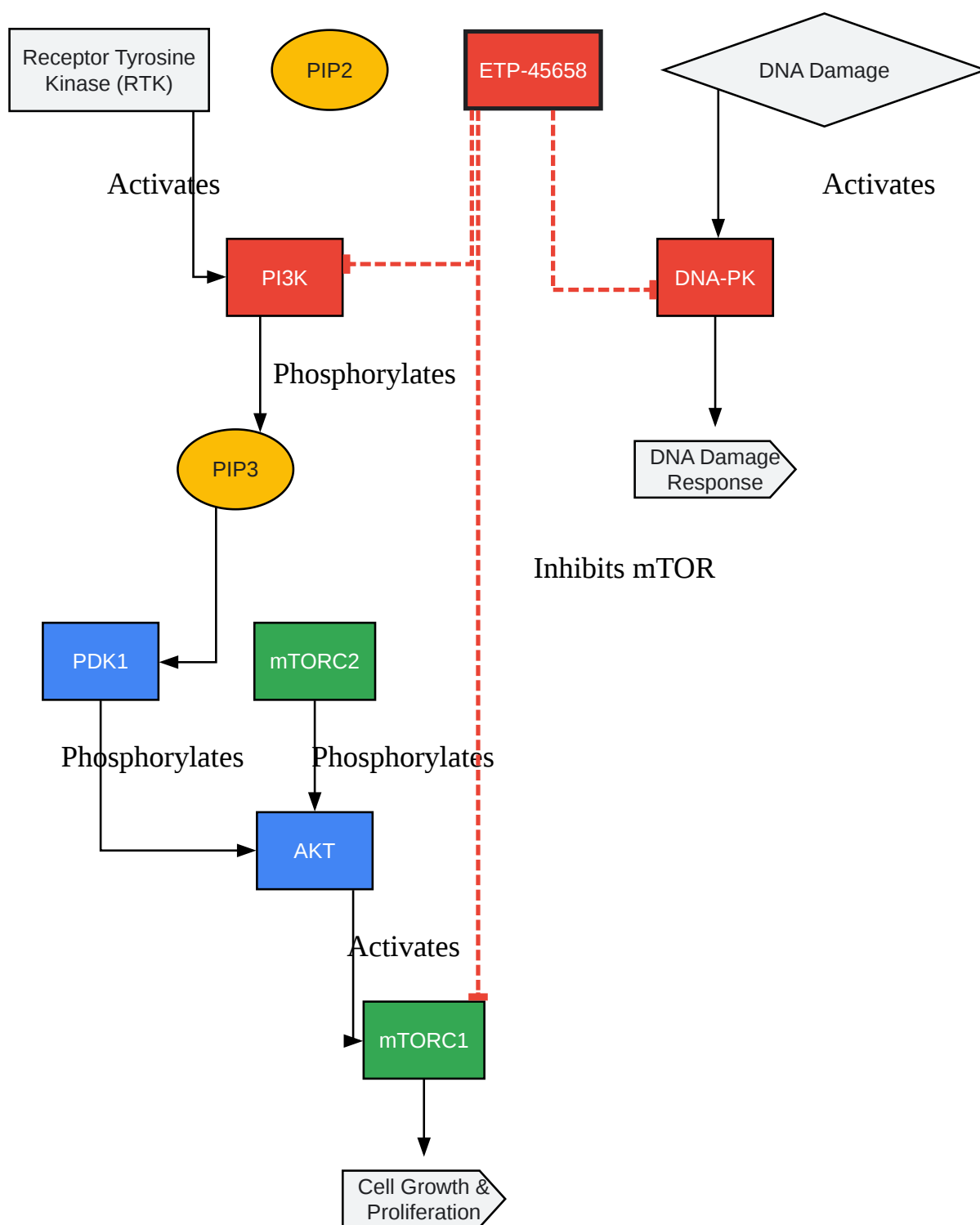
The inhibitory activity of **ETP-45658** against key kinases is summarized in the table below. This data has been compiled from various in vitro kinase assays.

Target Kinase	IC50 (nM)
PI3K α	22.0
PI3K β	129.0
PI3K δ	39.8
PI3K γ	717.3
DNA-PK	70.6
mTOR	152.0

Data sourced from MedchemExpress and Tocris Bioscience.[1]

Signaling Pathway

The PI3K/AKT/mTOR pathway is a crucial intracellular signaling cascade that regulates cell growth, proliferation, survival, and metabolism. **ETP-45658** targets multiple key nodes within this pathway.



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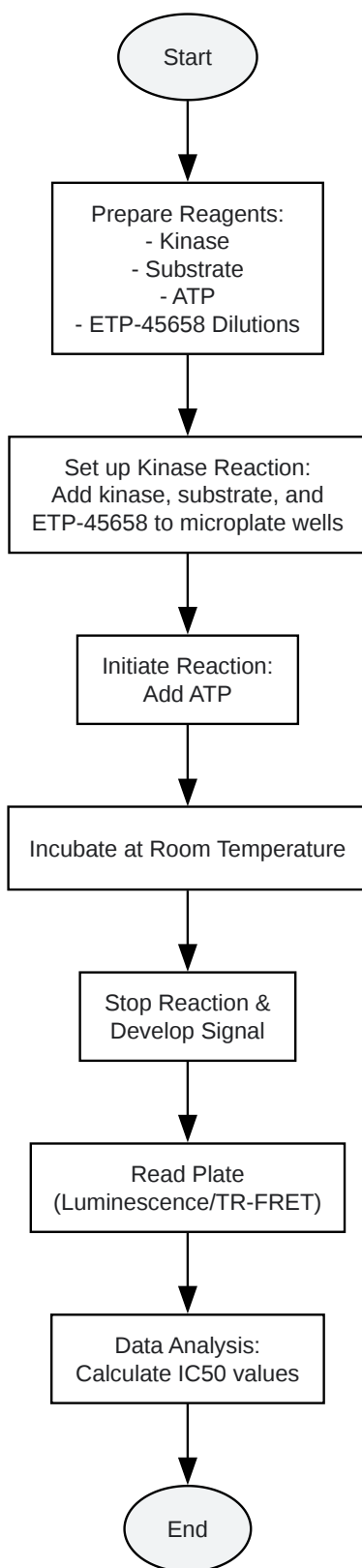
Caption: PI3K/AKT/mTOR and DNA-PK signaling pathways with points of inhibition by **ETP-45658**.

Experimental Protocols

The following are detailed protocols for assessing the inhibitory activity of **ETP-45658** against its primary kinase targets using commercially available assay technologies. These protocols are intended as a starting point and may require optimization based on specific laboratory conditions and reagent lots.

Experimental Workflow

The general workflow for conducting a kinase inhibition assay with **ETP-45658** is outlined below.



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References

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- 2. researchgate.net [researchgate.net]
- 3. Mechanism of anticancer effect of ETP-45658, a PI3K/AKT/mTOR pathway inhibitor on HT-29 Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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